

Troubleshooting NTRC-824 solubility in DMSO

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This technical support guide provides troubleshooting advice and answers to frequently asked questions regarding the solubility of **NTRC-824** in Dimethyl Sulfoxide (DMSO). It is intended for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of NTRC-824 in DMSO?

A1: According to manufacturer datasheets, NTRC-824 is soluble in DMSO up to 100 mM.[1]

Q2: I'm having trouble dissolving NTRC-824 in DMSO. What are the common reasons for this?

A2: Several factors can contribute to difficulty in dissolving **NTRC-824**, even with a high reported solubility. These can include:

- Incorrect solvent volume: Using too little DMSO for the amount of compound.
- Suboptimal dissolution technique: Insufficient mixing or sonication.
- Compound hydration: The molecular weight of your specific batch may vary due to hydration, affecting the calculation for molarity.
- Low-quality DMSO: DMSO should be anhydrous and of high purity.



 Improper storage of the compound: Exposure to moisture can affect solubility. NTRC-824 should be stored at -20°C.[1][2]

Q3: My **NTRC-824** dissolved in DMSO, but it precipitated when I added it to my aqueous experimental buffer. Why did this happen?

A3: This is a common issue known as "carryover" or "dilution-induced precipitation." While NTRC-824 is highly soluble in 100% DMSO, its solubility can decrease dramatically when the DMSO stock solution is diluted into an aqueous buffer. The final concentration of DMSO in your experiment should be kept as low as possible, typically well below 1%, to avoid this and to minimize any potential off-target effects of the solvent.

Q4: What is the recommended procedure for preparing a stock solution of **NTRC-824** in DMSO?

A4: Please refer to the detailed "Experimental Protocol for Dissolving **NTRC-824** in DMSO" section below for a step-by-step guide.

Quantitative Data Summary

The following table summarizes the key quantitative information for working with NTRC-824.

Parameter	Value	Source
Molecular Weight	553.55 g/mol	[1]
Maximum Solubility in DMSO	100 mM	[1]
Maximum Concentration in DMSO	55.35 mg/mL	
Recommended Storage	-20°C	[1][2]
Purity	≥98% (HPLC)	[1][3]

Experimental Protocol for Dissolving NTRC-824 in DMSO



This protocol provides a standardized method for preparing a stock solution of **NTRC-824** in DMSO.

- Pre-weigh the Compound: Accurately weigh the desired amount of NTRC-824 powder.
- Calculate the Required Solvent Volume: Use the following formula to determine the volume of DMSO needed to achieve the desired concentration: Volume (L) = Mass (g) / (Molecular Weight (g/mol) * Molar Concentration (mol/L))
- Add DMSO: Add the calculated volume of anhydrous, high-purity DMSO to the vial containing the NTRC-824 powder.
- Mix Thoroughly: Vortex the solution for 1-2 minutes to facilitate dissolution.
- Gentle Warming (Optional): If the compound does not fully dissolve, you can warm the solution to 37°C for a short period (5-10 minutes) and vortex again.
- Sonication (Optional): If aggregates are still visible, sonicate the solution in a water bath for 5-10 minutes.
- Visually Inspect: Ensure the solution is clear and free of any visible particulates before use.
- Storage: Store the stock solution at -20°C or -80°C for long-term stability.[2]

Troubleshooting Guide

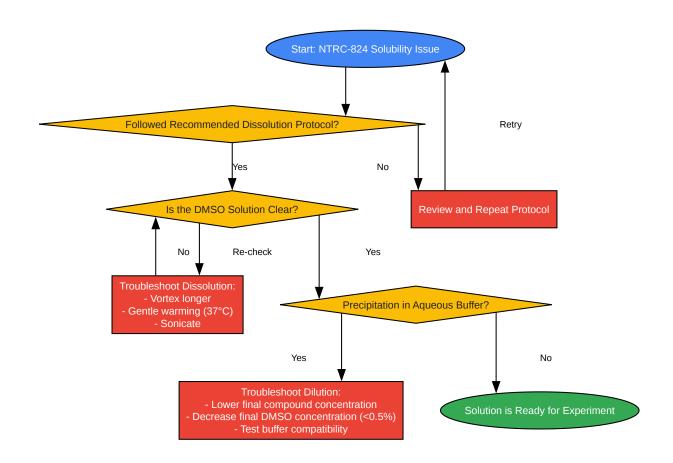


Problem	Possible Cause	Recommended Solution
NTRC-824 powder does not dissolve in DMSO.	Insufficient solvent.	Recalculate and ensure the correct volume of DMSO has been added for the desired concentration.
Inadequate mixing.	Vortex the solution for a longer duration. Gentle warming or sonication may also be necessary.	
Low-quality or wet DMSO.	Use a fresh, unopened bottle of anhydrous, high-purity DMSO.	_
Solution is hazy or contains visible particulates.	Incomplete dissolution.	Follow the optional warming and sonication steps in the protocol.
Compound has come out of solution.	This may indicate that the solubility limit has been exceeded or the DMSO quality is poor. Try preparing a more dilute solution.	
Compound precipitates upon addition to aqueous buffer.	Poor solubility in aqueous solutions.	Decrease the final concentration of the compound in your experiment.
High final concentration of DMSO.	Keep the final DMSO concentration in your aqueous buffer as low as possible (ideally <0.5%).	

Visual Troubleshooting Workflow

The following diagram illustrates a logical workflow for troubleshooting **NTRC-824** solubility issues.





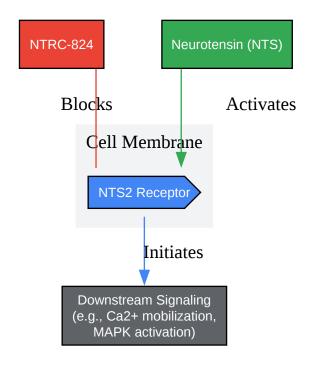
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Caption: Troubleshooting workflow for NTRC-824 solubility issues.

NTRC-824 Signaling Pathway

NTRC-824 is a selective antagonist of the Neurotensin Receptor Type 2 (NTS2). The following diagram illustrates its mechanism of action.





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Caption: NTRC-824 acts as an antagonist at the NTS2 receptor.

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